

# L-167307: A Technical Guide to Its Physicochemical Properties

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: L-167307

Cat. No.: B1673703

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This technical guide provides a comprehensive overview of the known physicochemical properties of **L-167307**, a potent p38 kinase inhibitor. The information is compiled from various sources to aid in further research and development of this compound.

## Core Physicochemical Data

**L-167307**, with the chemical formula  $C_{22}H_{17}FN_2OS$  and a molecular weight of 392.45 g/mol, is a solid powder at room temperature. While experimentally determined physicochemical parameters are not widely published, predicted values provide a useful baseline for understanding its behavior in various environments.

Property	Value	Source
Molecular Formula	C <sub>22</sub> H <sub>17</sub> FN <sub>2</sub> OS	Public Databases
Molecular Weight	392.45 g/mol	Calculated
CAS Number	188352-45-6	Chemical Abstracts Service
Physical State	Solid Powder	Supplier Data
Boiling Point	567.4 ± 50.0 °C	Predicted[1]
Density	1.38 ± 0.1 g/cm <sup>3</sup>	Predicted[1]
pKa	14.86 ± 0.50	Predicted[1]
Solubility	Information not available in quantitative terms. General descriptors suggest solubility in organic solvents.	Inferred

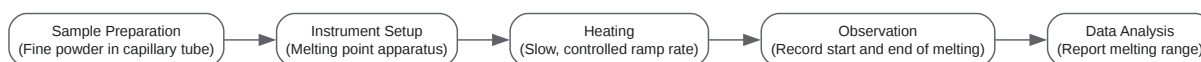
## Experimental Protocols

Detailed experimental protocols for the determination of the physicochemical properties of **L-167307** are not available in the public domain. However, standard methodologies for small molecule inhibitors would be employed.

## Melting Point Determination

A standard method for determining the melting point of a solid powder like **L-167307** is the capillary melting point method.

Workflow for Melting Point Determination:



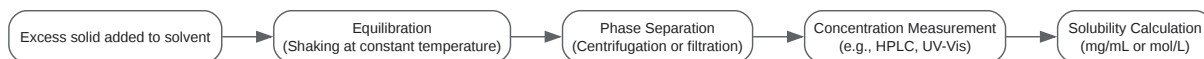
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Caption: Workflow for Melting Point Determination.

## Solubility Assessment

To determine the solubility of **L-167307** in various solvents, a common method is the shake-flask method.

Workflow for Solubility Assessment:



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Caption: Workflow for Solubility Assessment.

## pKa Determination

The pKa of a compound containing a pyridine moiety, such as **L-167307**, can be determined using potentiometric titration or UV-Vis spectroscopy.

Workflow for pKa Determination (Potentiometric Titration):



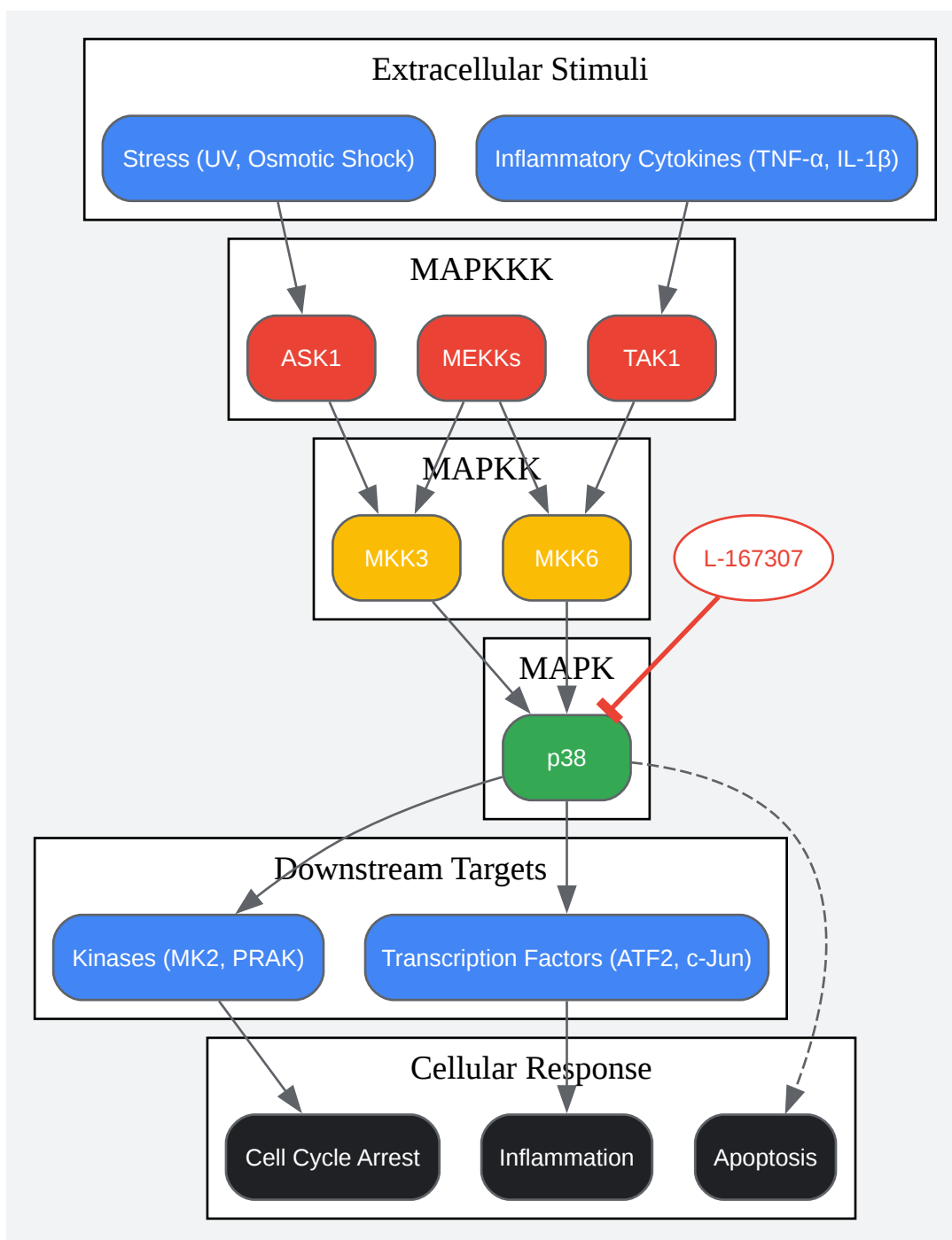
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Caption: Workflow for pKa Determination.

## Biological Context: p38 Kinase Signaling Pathway

**L-167307** is an inhibitor of p38 mitogen-activated protein kinase (MAPK). The p38 MAPK signaling pathway is a crucial cascade involved in cellular responses to stress, inflammation, and other external stimuli. Understanding this pathway is essential for contextualizing the mechanism of action of **L-167307**.

p38 MAPK Signaling Pathway:



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Caption: p38 MAPK Signaling Pathway and the inhibitory action of **L-167307**.

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## References

- 1. researchgate.net [researchgate.net]
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Address: 3281 E Guasti Rd  
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